

Essential Safety and Logistical Information for Handling (+)-trans-C75

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-trans-C75

Cat. No.: B167901

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For researchers, scientists, and drug development professionals working with **(+)-trans-C75**, a potent inhibitor of fatty acid synthase (FASN), adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

Personal Protective Equipment (PPE) and Handling

While a specific Safety Data Sheet (SDS) for **(+)-trans-C75** is not publicly available, an SDS for its enantiomer, **(-)-trans-C75**, indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS) and has no primary irritant effect on the skin.^[1] However, as a matter of prudent laboratory practice and because it is a bioactive molecule intended for research use only, **(+)-trans-C75** should be handled as a potentially hazardous substance.^[1] All direct contact must be avoided.

Core Personal Protective Equipment (PPE) Requirements:

PPE Component	Specification	Purpose
Gloves	Nitrile gloves are recommended as a minimum standard. Due to a lack of specific permeation data, consider double-gloving for extended handling periods.	To prevent skin contact.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes.
Lab Coat	A standard laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved N95 respirator or equivalent is recommended, especially when handling the powder form where aerosol generation is possible.	To prevent inhalation of the powder.

Handling Procedures:

- Preparation: All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Weighing: When weighing the powdered form, use careful techniques to avoid creating dust.
- Solution Preparation: **(+)-trans-C75** is often dissolved in organic solvents such as DMSO.^[1] Handle these solvents with appropriate care and within a fume hood.
- General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.^[1]

Storage and Disposal Plan

Proper storage is crucial for maintaining the stability of **(+)-trans-C75**, and a clear disposal plan is necessary for laboratory safety and environmental compliance.

Storage Recommendations:

Form	Storage Temperature	Duration
Solid	-20°C	Long-term
Solutions in Organic Solvents	-80°C	Short- to medium-term

Disposal Plan:

- Waste Collection:
 - Solid Waste: Collect any unused solid **(+)-trans-C75** and any materials grossly contaminated with the powder (e.g., weighing paper, contaminated gloves) in a clearly labeled, sealed container for hazardous chemical waste.
 - Liquid Waste: Collect solutions of **(+)-trans-C75** and any rinsate from cleaning contaminated glassware in a separate, sealed, and clearly labeled container for hazardous chemical waste. Do not mix with other waste streams unless compatibility has been confirmed.
 - Sharps: Any needles or other sharps used to handle solutions of **(+)-trans-C75** should be disposed of in a designated sharps container.
- Waste Disposal:
 - All waste containing **(+)-trans-C75** must be disposed of as hazardous chemical waste.
 - Follow all institutional, local, and national regulations for the disposal of chemical waste.
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste pickup and disposal procedures.
 - Do not dispose of **(+)-trans-C75** down the drain or in the regular trash.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for safely preparing a stock solution of **(+)-trans-C75**.

Materials:

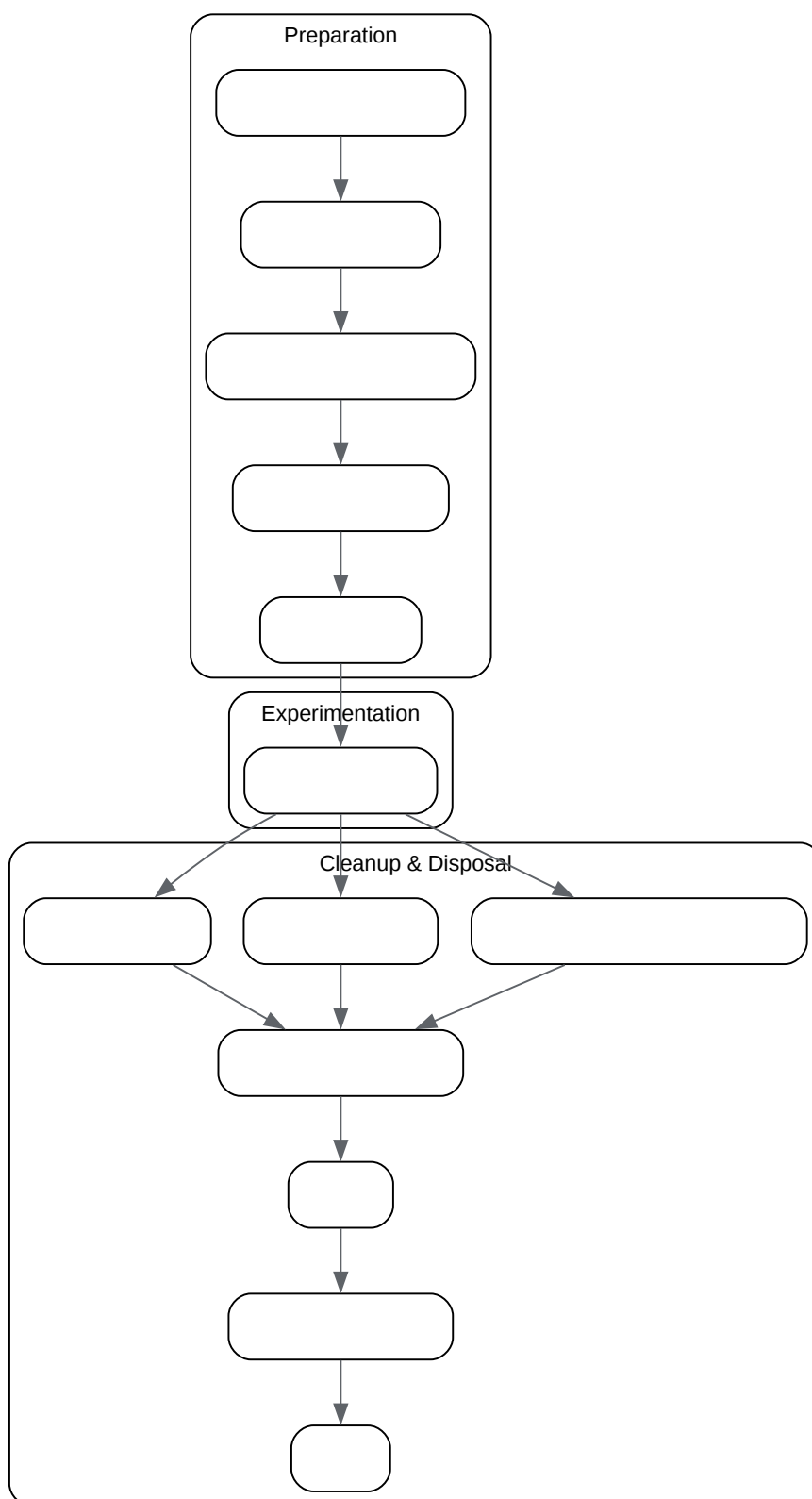
- **(+)-trans-C75** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Appropriate PPE (see table above)

Procedure:

- Pre-operation:
 - Ensure the chemical fume hood is functioning correctly.
 - Don all required PPE.
 - Prepare a designated waste container for any contaminated materials.
- Weighing:
 - In the chemical fume hood, carefully weigh the desired amount of **(+)-trans-C75** powder onto a piece of weighing paper using a calibrated analytical balance.
- Dissolution:

- Transfer the weighed powder to a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration.
- Securely cap the vial.
- Mixing:
 - Vortex the solution until the **(+)-trans-C75** is completely dissolved. Gentle warming may be required for higher concentrations, but this should be done with caution to avoid degradation.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C.

Workflow for Safe Handling of (+)-trans-C75



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Caption: Workflow for the safe handling of **(+)-trans-C75** from acquisition to disposal.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling (+)-trans-C75]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167901#personal-protective-equipment-for-handling-trans-c75>]

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